Spectroscopic Profile of Spiro[4.5]decan-8-ol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Spiro[4.5]decan-8-ol*
CAS No.:	*1266120-78-8*
Cat. No.:	*B567664*

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Introduction

Spiro[4.5]decan-8-ol is a spirocyclic alcohol with the molecular formula $C_{10}H_{18}O$. Its unique three-dimensional structure, featuring a cyclopentane ring fused to a cyclohexane ring at a single carbon atom, imparts distinct chemical and physical properties.[1][2] This structural motif is of significant interest in medicinal chemistry and materials science due to its conformational rigidity and potential for introducing specific spatial arrangements of functional groups. An unambiguous characterization of **Spiro[4.5]decan-8-ol** is paramount for its application in research and development, and this is primarily achieved through a combination of modern spectroscopic techniques.

This in-depth technical guide provides a comprehensive analysis of the spectroscopic data of **Spiro[4.5]decan-8-ol**, including Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). In the absence of publicly available experimental spectra, this guide utilizes high-fidelity predicted data from reputable computational chemistry software. The theoretical basis for the observed (predicted) spectral features is discussed in detail, offering researchers, scientists, and drug development professionals a thorough understanding of the molecule's spectroscopic signature.

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Molecular Structure and Isomerism

The structure of **Spiro[4.5]decan-8-ol** presents interesting stereochemical considerations. The hydroxyl group at the C8 position of the cyclohexane ring can exist in either an axial or equatorial conformation, leading to the possibility of cis and trans diastereomers relative to the spirocyclic ring system. The predicted spectroscopic data presented herein is for a representative isomer. It is crucial for researchers to consider that the exact spectral details may vary between different stereoisomers.

Caption: 2D representation of the molecular structure of **Spiro[4.5]decan-8-ol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **Spiro[4.5]decan-8-ol** provide valuable insights into its structure. The predictions are based on established algorithms that consider the chemical environment of each nucleus.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **Spiro[4.5]decan-8-ol** is expected to show a complex pattern of signals due to the numerous methylene protons in the two rings.

Experimental Protocol (Predicted Data Acquisition): The predicted ^{1}H NMR spectrum was generated using ChemDraw's NMR prediction tool. The prediction was performed at a simulated frequency of 400 MHz in deuterated chloroform ($CDCl_3$) as the solvent.

Predicted ^{1}H NMR Data:

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.6 - 3.8	Multiplet	1H	H-C8
~1.2 - 1.9	Multiplets	16H	Ring CH_2 protons
~1.5	Singlet (broad)	1H	OH

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Interpretation of the ^{1}H NMR Spectrum:

- H-C8 Proton: The proton attached to the carbon bearing the hydroxyl group (C8) is expected to be the most downfield signal (excluding the hydroxyl proton) due to the deshielding effect of the electronegative oxygen atom. Its chemical shift is predicted to be in the range of 3.6-3.8 ppm. The multiplicity will likely be a multiplet due to coupling with the adjacent methylene protons.
- Ring Methylene Protons: The sixteen methylene protons of the cyclopentane and cyclohexane rings will give rise to a series of overlapping multiplets in the upfield region, typically between 1.2 and 1.9 ppm. The complexity of this region arises from the diastereotopic nature of many of these protons.
- Hydroxyl Proton: The hydroxyl proton signal is predicted to be a broad singlet around 1.5 ppm. Its chemical shift can be highly variable and is dependent on factors such as concentration, temperature, and solvent. This peak would disappear upon the addition of a drop of D_2O to the NMR tube, a common technique for identifying exchangeable protons.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the number of unique carbon environments in the molecule.

Experimental Protocol (Predicted Data Acquisition): The predicted ^{13}C NMR spectrum was generated using a computational prediction tool, such as that available in ChemDraw or from ACD/Labs. The prediction was based on a standard broadband proton-decoupled experiment.

Predicted ^{13}C NMR Data:

Chemical Shift (δ) ppm	Carbon Assignment
~70	C8
~40	C5 (Spiro carbon)
~20 - 40	Ring CH_2 carbons

Interpretation of the ^{13}C NMR Spectrum:

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- C8 Carbon: The carbon atom bonded to the hydroxyl group (C8) is expected to have the most downfield chemical shift among the sp^3 carbons, appearing around 70 ppm due to the deshielding effect of the oxygen atom.
- Spiro Carbon (C5): The quaternary spiro carbon (C5) is a unique feature of this molecule. Its chemical shift is predicted to be around 40 ppm.
- Ring Methylene Carbons: The remaining eight methylene carbons of the two rings will resonate in the upfield region of the spectrum, typically between 20 and 40 ppm. Due to the symmetry of the molecule, some of these carbons may be chemically equivalent, leading to fewer than eight signals.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Experimental Protocol (Predicted Data Acquisition): The predicted IR spectrum was generated using computational chemistry software that simulates the vibrational frequencies of the molecule.

Predicted IR Data:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3300-3400 (broad)	O-H stretch	Alcohol
~2850-2960	C-H stretch	Alkane
~1050-1150	C-O stretch	Alcohol

Interpretation of the IR Spectrum:

- O-H Stretch: A strong and broad absorption band is expected in the region of 3300-3400 cm^{-1}, which is characteristic of the O-H stretching vibration of an alcohol. The broadening of this peak is due to hydrogen bonding.

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- C-H Stretch: Strong absorption bands in the 2850-2960 cm^{-1} region are attributed to the C-H stretching vibrations of the sp^3 hybridized carbons in the cyclopentane and cyclohexane rings.

- C-O Stretch: A moderate to strong absorption band between 1050-1150 cm^{-1} is expected, corresponding to the C-O stretching vibration of the secondary alcohol.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Experimental Protocol (Predicted Data Acquisition): The predicted mass spectrum and fragmentation patterns were generated using a tool like CFM-ID (Competitive Fragmentation Modeling-ID), which predicts ESI-MS/MS spectra.

Predicted Mass Spectrometry Data:

m/z	Proposed Fragment
154	$[M]^+$ (Molecular Ion)
136	$[M - H_2O]^+$
125	$[M - C_2H_5]^+$
97	$[M - C_4H_9]^+$

Interpretation of the Mass Spectrum:

- Molecular Ion Peak: The molecular ion peak ($[M]^+$) is expected at m/z = 154, corresponding to the molecular weight of **Spiro[4.5]decan-8-ol** ($C_{10}H_{18}O$).

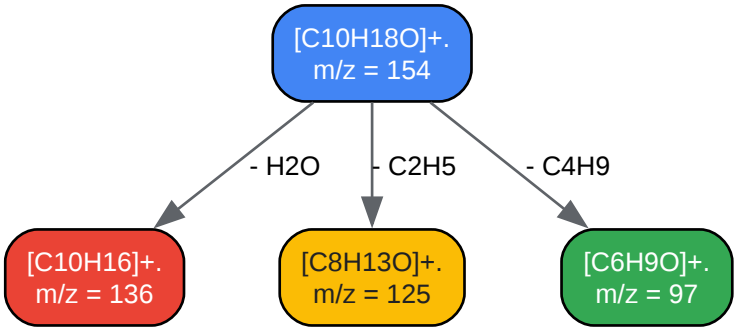
- Fragmentation Pattern: Alcohols often undergo characteristic fragmentation pathways in the mass spectrometer.

  - Dehydration: A common fragmentation for alcohols is the loss of a water molecule, which would result in a peak at m/z = 136 ($[M - 18]^+$).

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- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the oxygen atom can also occur.
- Ring Cleavage: The spirocyclic system can undergo various ring-opening and cleavage fragmentations, leading to a complex pattern of fragment ions at lower m/z values.

Predicted Mass Spectrometry Fragmentation of Spiro[4.5]decan-8-ol



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Caption: Predicted major fragmentation pathways for **Spiro[4.5]decan-8-ol** in mass spectrometry.

Conclusion

The combined analysis of predicted NMR, IR, and MS data provides a robust spectroscopic profile for **Spiro[4.5]decan-8-ol**. The characteristic signals in each spectrum, including the downfield proton and carbon signals of the alcohol moiety in NMR, the broad O-H stretch in IR, and the dehydration fragmentation in MS, collectively offer a unique fingerprint for this spirocyclic alcohol. This guide serves as a valuable resource for the identification and characterization of **Spiro[4.5]decan-8-ol**, facilitating its use in further scientific research and development. It is important to reiterate that while high-quality prediction software was used, experimental verification remains the gold standard for structural elucidation.

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